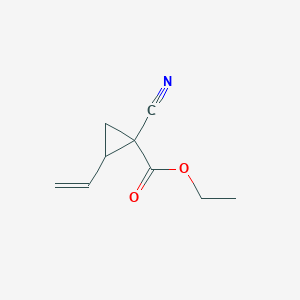

Cyclopropanecarboxylic acid, 1-cyano-2-ethenyl-, ethyl ester

• CAS No.: 65590-89-8
• Molecular Formula: C9H11NO2
• Molecular Weight: 165.19 g/mol
• IUPAC Name: ethyl 1-cyano-2-ethenylcyclopropane-1-carboxylate
• InChI: InChI=1S/C9H11NO2/c1-3-7-5-9(7,6-10)8(11)12-4-2/h3,7H,1,4-5H2,2H3
• InChI Key: KLZRWRCZVAZWIQ-UHFFFAOYSA-N
• Canonical SMILES: CCOC(=O)C1(CC1C=C)C#N

Description

Cyclopropanecarboxylic acid, 1-cyano-2-ethenyl-, ethyl ester is a useful research compound. Its molecular formula is C9H11NO2 and its molecular weight is 165.19 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

Ethyl 2-vinyl-1-cyanocyclopropane-1-carboxylate was prepared in accordance with the procedure of U.S. Pat. No. 4,252,739. For the reaction 750 ml benzene, 250 gms (2 moles) 1,4-dichlorobutene-2, 113 gms (1 mole) ethyl cyanoacetate and 3 gms tricaprylylmethylammonium chloride were charged to a reactor and heated to reflux with agitation. Potassium hydroxide (85%) pellets (132 gms; 2 moles) were then added to the stirred solution in small portions. A mild exotherm was observed with the addition of caustic and external cooling was provided as necessary to maintain mild reflux. When the KOH addition was complete the reaction was stirred at reflux for 5 hours while removing water by azeotropic distillation. The reaction mixture was then filtered and the benzene evaporated. Distillation under reduced pressure yielded ethyl 2-vinyl-1-cyanocyclopropane-1-carboxylate (B.p. 55° C. at 0.02 mm Hg, lit. 112° C. at 11 mm Hg.; nD25° 1.4661, lit. nD24° 1.4650).
